

Illuminating Cellular Processes: An Overview of Photolumazine III for Research Applications

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Compound of Interest

Compound Name: Photolumazine III

Cat. No.: B12382123

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For research and drug development professionals, **Photolumazine III** presents a valuable tool for investigating specific immune responses. This document provides an overview of its properties and applications, drawing from recent studies in the field.

Photolumazine III is a ribityllumazine compound, a class of molecules derived from the riboflavin (vitamin B2) biosynthetic pathway.[1] It has been identified as a ligand for the MR1 protein (MHC class I-related protein 1), which is crucial for the activation of Mucosal-Associated Invariant T (MAIT) cells.[1][2] MAIT cells are a type of innate-like T cell involved in the immune response to microbial infections.[2][3][4]

Core Properties and Research Applications

The primary significance of **Photolumazine III** in a research context lies in its role as an antigen that stimulates MAIT cells. Understanding the interaction between **Photolumazine III**, the MR1 protein, and MAIT cell receptors is a key area of immunological research.[1][5]

Key Research Applications Include:

- Immunology Research: Studying the activation and function of MAIT cells in response to bacterial pathogens.[3][4][6]
- Infectious Disease Research: Investigating the role of MAIT cells in controlling infections from various bacteria, such as *Mycobacterium smegmatis*. [1][2]

- Drug and Vaccine Development: Designing novel therapeutics or vaccines that target the MR1-MAIT cell axis to enhance antimicrobial immunity.[1]

Quantitative Data Summary

The following table summarizes key molecular information for **Photolumazine III**, which is essential for experimental design.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₁ N ₇ O ₈	[5]
Molar Mass	499.44 g/mol	N/A
General Class	Ribityllumazine	[1][2]
Biological Target	MR1 Protein	[1][3][4][6]
Effect	MAIT Cell Activation	[1][2][3][4]

Note: Molar mass is calculated from the molecular formula and has not been explicitly cited in the search results.

Experimental Protocol: MAIT Cell Activation Assay

To assess the bioactivity of **Photolumazine III**, a common method is to measure the activation of MAIT cells. The following is a generalized protocol based on principles described in the literature.

Objective: To determine the ability of **Photolumazine III** to activate MAIT cells via MR1 presentation.

Materials:

- MR1-expressing antigen-presenting cells (APCs)
- Isolated MAIT cells or a MAIT cell line
- **Photolumazine III**

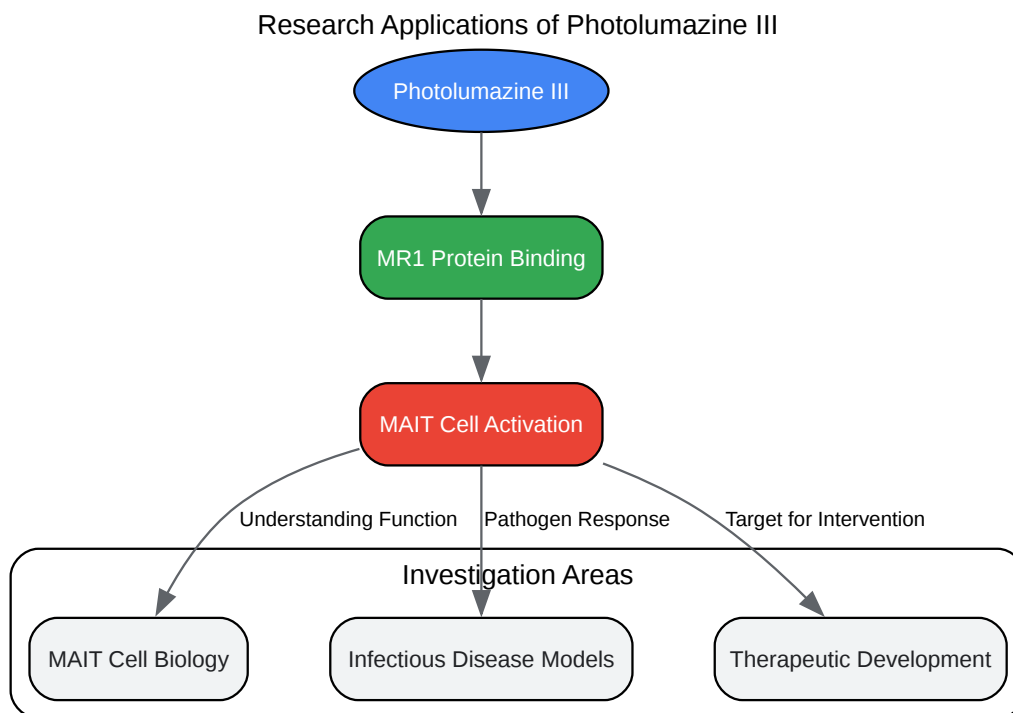
- Cell culture medium and supplements
- Flow cytometer
- Antibodies for staining activation markers (e.g., CD69, IFN- γ)

Procedure:

- Cell Culture: Culture MR1-expressing APCs and MAIT cells under standard conditions.
- Antigen Loading: Incubate the APCs with varying concentrations of **Photolumazine III** for a sufficient time to allow for uptake and presentation by MR1.
- Co-culture: Add the MAIT cells to the culture of antigen-loaded APCs.
- Incubation: Co-culture the cells for a period of hours to days, depending on the activation marker being assessed.
- Staining: Harvest the cells and stain with fluorescently labeled antibodies against MAIT cell surface markers and activation markers.
- Flow Cytometry: Analyze the stained cells using a flow cytometer to quantify the percentage of activated MAIT cells.

Visualizing Research Applications

The following diagram illustrates the central role of **Photolumazine III** in mediating the activation of MAIT cells, a key focus of its research use.



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